

# Vimirogant (VTP-43742) Drug Profile

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## Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

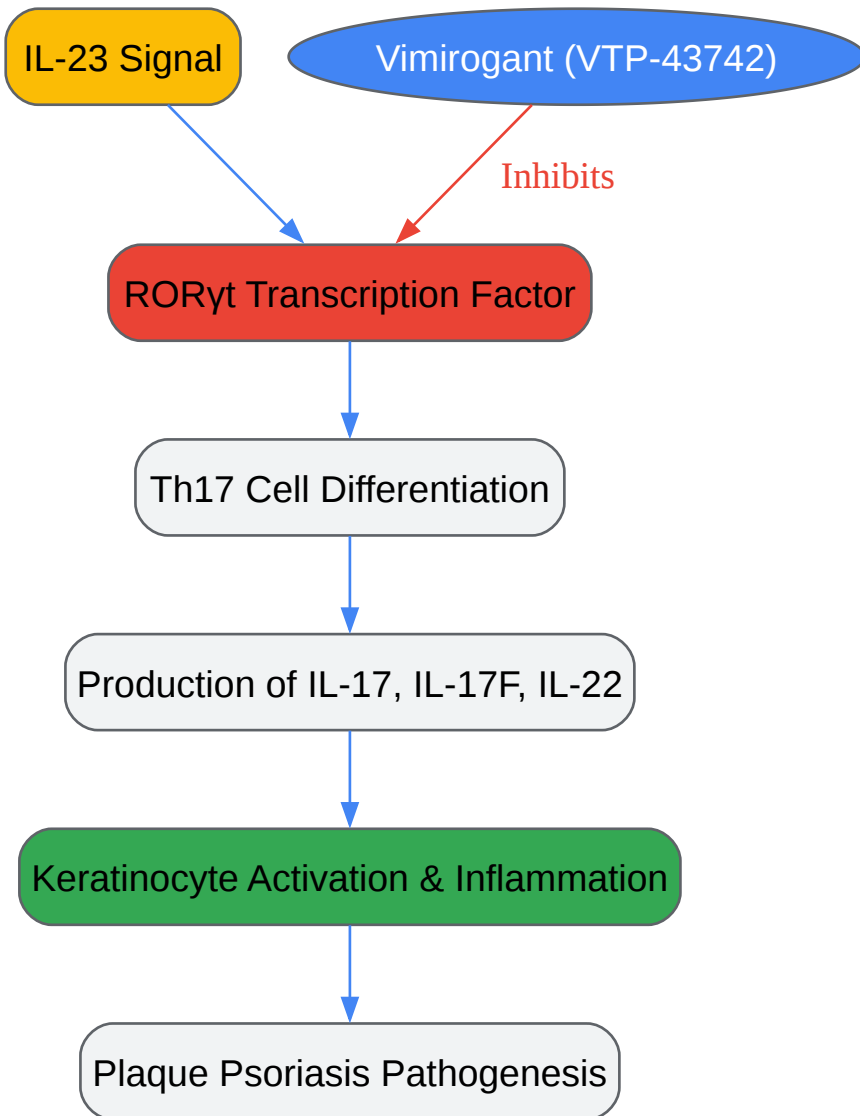
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| Attribute             | Details  |
|-----------------------|--|
| Drug Type             | Small Molecule [1]   |
| Mechanism of Action   | RORyt Inverse Agonist [1] [2] [3]                            |
| Molecular Target      | RAR-related orphan receptor gamma t (RORyt) [1] [2]          |
| Therapeutic Axis      | IL-23/Th17 pathway [2] [3]                                   |
| Highest Phase Reached | Phase 2 [1] [2]  |
| Development Status    | Discontinued (as of 2018) [1] [2]                            |
| Indications Studied   | Plaque Psoriasis, Psoriatic Arthritis, Dry Eye Syndromes [1] |

## Mechanism of Action and Preclinical Context

**Vimirogant** was designed to orally target the IL-23/Th17 axis, a key pathway in autoimmune diseases like psoriasis. Unlike biologic drugs that inhibit specific cytokines like IL-17 or IL-23, **Vimirogant** acts upstream by inhibiting **RORyt**, the master transcription factor for the differentiation and function of pro-inflammatory Th17 cells [2] [3]. This mechanism offered the potential for a broader regulation of Th17-driven pathology.

The following diagram illustrates the targeted signaling pathway and the strategic point of **Vimirogant's** intervention.



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> **Vimirogant** inhibits the RORyt transcription factor, acting upstream in the IL-23/Th17 pathway to suppress the production of multiple pro-inflammatory cytokines.

While detailed protocols for **Vimirogant** are unavailable, research into similar RORyt antagonists typically involves **in vitro** and **in vivo** models [2] [3]:

- **In vitro assessments** include Reporter Gene Assays (RGA) to measure RORyt inhibition, human whole blood assays to quantify IL-17 suppression, and tests for drug-like properties.

- **In vivo models** commonly use murine models of autoimmune disease, such as experimental autoimmune encephalitis (EAE) or imiquimod-induced psoriasis, to evaluate the compound's ability to reduce disease pathology.

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## References

1. Vimirogant - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. Discovery of a Series of Pyrazinone ROR $\gamma$  Antagonists ... - PMC [pmc.ncbi.nlm.nih.gov]
3. Small molecule inhibitors of ROR $\gamma$ t for Th17 regulation in ... [pmc.ncbi.nlm.nih.gov]

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